

Application Notes and Protocols for Optimizing HKPerox-1 Concentration in Confocal Microscopy

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Compound of Interest

Compound Name: *HKPerox-1*

Cat. No.: *B8136419*

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Introduction

Hydrogen peroxide (H₂O₂) is a key reactive oxygen species (ROS) that acts as a second messenger in a multitude of cellular signaling pathways, regulating processes from cell proliferation and differentiation to apoptosis.^{[1][2][3]} Its precise detection and quantification in living cells are crucial for understanding its physiological and pathological roles. **HKPerox-1** is a highly sensitive and selective fluorescent probe designed for the detection of H₂O₂ in live cells.^{[4][5]} This probe offers a robust tool for researchers investigating oxidative stress and redox signaling.

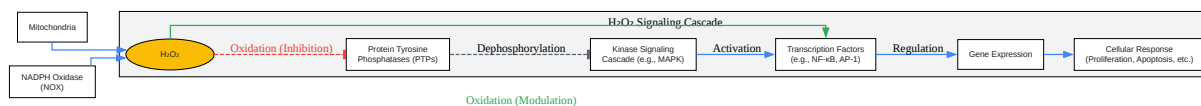
This document provides a detailed protocol for optimizing the concentration of **HKPerox-1** for confocal microscopy, ensuring a high signal-to-noise ratio while minimizing potential cytotoxicity and artifacts.

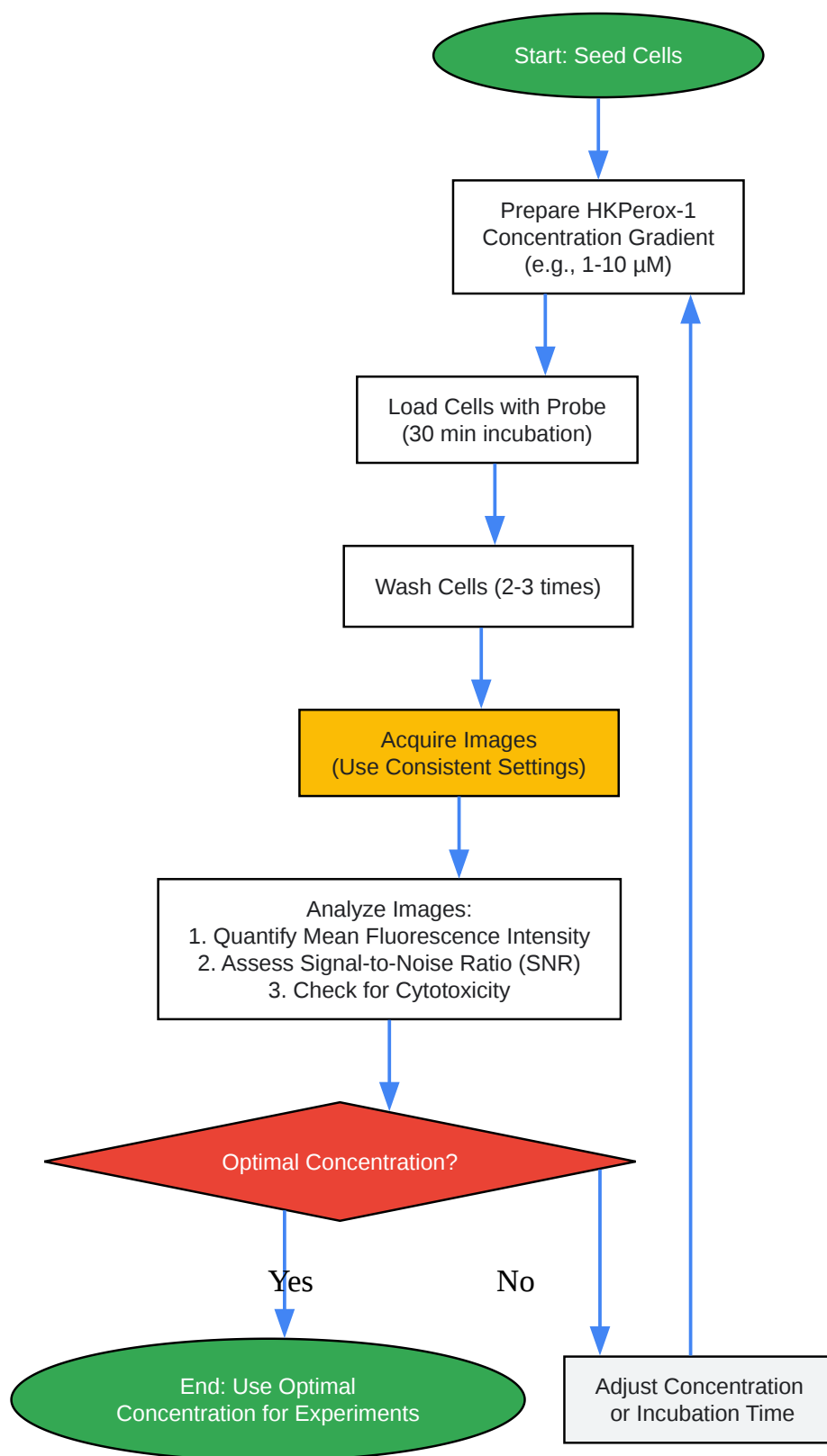
Probe Specifications:

| Property | Value |
|-----------------------------|--|
| Probe Name | HKPerox-1 |
| Target Analyte | Hydrogen Peroxide (H ₂ O ₂) |
| Excitation Wavelength (Max) | 520 nm |
| Emission Wavelength (Max) | 543 nm |
| Recommended Solvent | Dimethylformamide (DMF) |

Hydrogen Peroxide (H₂O₂) Signaling Pathway

Hydrogen peroxide is generated from various intracellular sources, including mitochondrial respiration and NADPH oxidases (NOX). It acts as a signaling molecule primarily by oxidizing specific cysteine residues on target proteins, such as protein tyrosine phosphatases (PTPs) and transcription factors. This reversible oxidation can modulate kinase signaling cascades and gene expression, influencing a wide range of cellular functions.





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